

Toxicological Profile of 3-Amino-2-piperidone: A Technical Guide

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Compound of Interest

Compound Name: 3-Amino-2-piperidone

Cat. No.: B154931

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available toxicological information on **3-Amino-2-piperidone**. It is intended for informational purposes for a scientific audience and is not a substitute for a comprehensive safety data sheet (SDS) or a formal risk assessment. The available data on the specific toxicology of **3-Amino-2-piperidone** is limited, and much of the information presented is based on general hazard classifications.

Introduction

3-Amino-2-piperidone, also known as cyclo-ornithine, is a cyclic amino acid derivative.^{[1][2]} It serves as a building block in the synthesis of various bioactive molecules and has been identified as a metabolite in living organisms.^{[2][3]} Given its potential applications in pharmaceutical and chemical synthesis, a thorough understanding of its toxicological profile is essential for safe handling and development. This guide provides a summary of the known toxicological data, general experimental protocols for hazard assessment, and a logical workflow for toxicological evaluation.

Hazard Identification and Classification

The primary source of toxicological information for **3-Amino-2-piperidone** comes from its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). These classifications indicate potential hazards based on available data.

Table 1: GHS Hazard Statements for **3-Amino-2-piperidone**

Hazard Class	Hazard Statement	GHS Code	Signal Word
Acute Toxicity (Oral)	Harmful if swallowed	H302	Warning
Skin Corrosion/Irritation	Causes skin irritation	H315	Warning
Serious Eye Damage/Eye Irritation	Causes serious eye irritation	H319	Warning
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	May cause respiratory irritation	H335	Warning

Source: PubChem CID 5200225, ECHEMI Safety Data Sheet[1][4]

Table 2: Precautionary Statements for **3-Amino-2-piperidone**

Category	Precautionary Statement Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P280	Wear protective gloves/eye protection/face protection.	
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P330	Rinse mouth.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362	Take off contaminated clothing and wash before reuse.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.

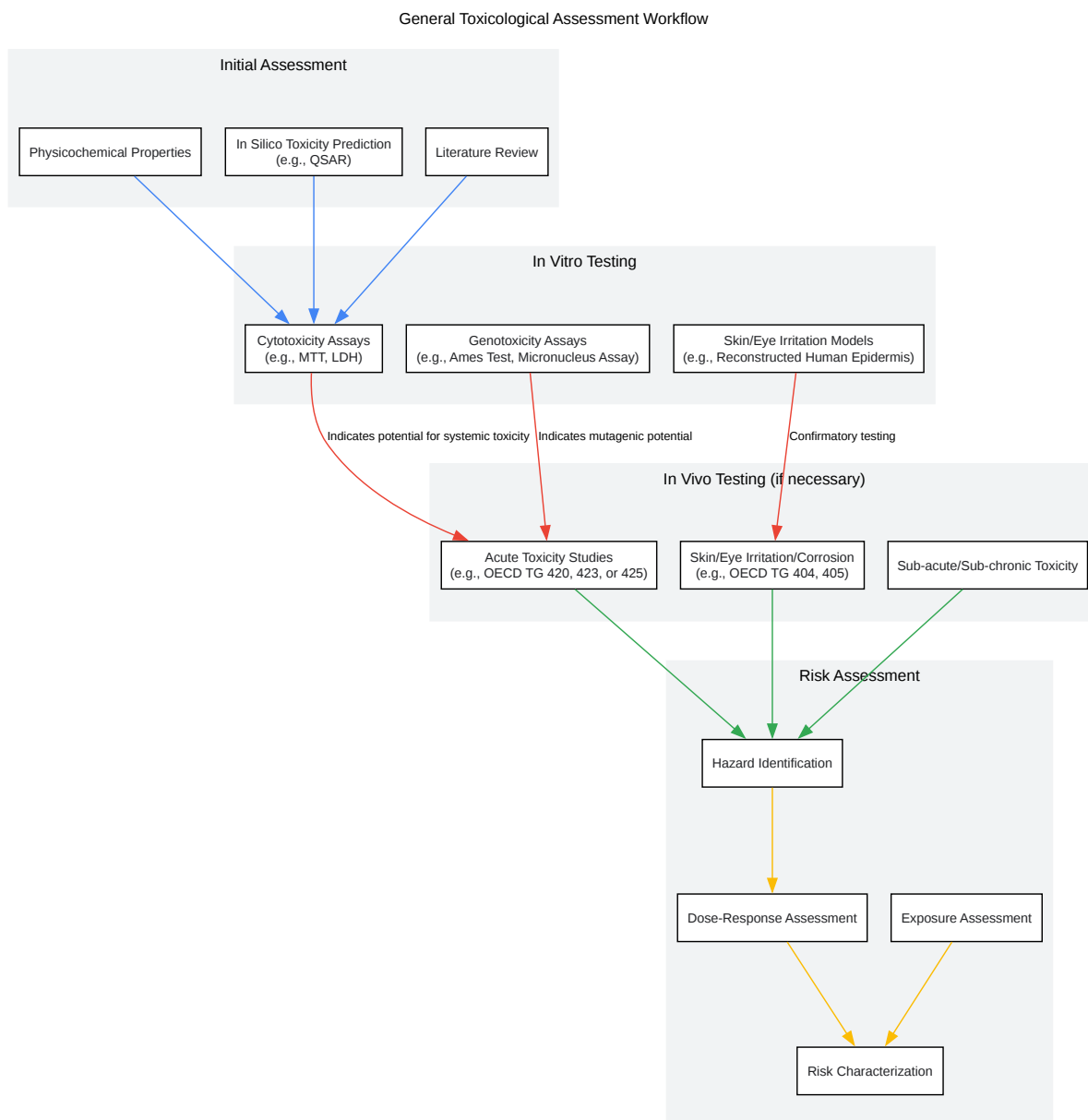
Disposal	P501	Dispose of contents/container in accordance with local regulations.
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Source: PubChem CID 5200225, ECHEMI Safety Data Sheet[1][4]

Potential Signaling Pathway Involvement

Currently, there is no direct evidence in the public domain detailing specific signaling pathways that are modulated by **3-Amino-2-piperidone** leading to a toxicological outcome. However, a derivative, N-(2-oxopiperidin-3-yl)dodecanamide, has been noted to inhibit Fas-induced apoptosis.[1] This suggests that derivatives of **3-Amino-2-piperidone** could potentially interact with cellular signaling cascades, but further research is required to determine the direct effects of the parent compound.

The following diagram illustrates a general workflow for toxicological assessment, which would be applicable to **3-Amino-2-piperidone**.



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General Toxicological Assessment Workflow

Experimental Protocols for Toxicological Assessment

While specific experimental data for **3-Amino-2-piperidone** is not readily available, this section outlines the general methodologies that would be employed to assess the hazards identified by the GHS classifications.

Acute Oral Toxicity

Objective: To determine the acute oral toxicity of a substance, often to calculate an LD50 (median lethal dose) value.

Guideline: OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method).

Methodology:

- **Animal Model:** Typically, female rats are used.
- **Dosage:** A stepwise procedure is used with a limited number of animals at each step. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Endpoint:** The test is used to classify the substance into a GHS category based on the observed mortality at different dose levels.

In Vitro Skin Irritation

Objective: To determine the potential of a substance to cause skin irritation.

Guideline: OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).

Methodology:

- **Test System:** A reconstructed human epidermis model, which is a three-dimensional tissue construct that mimics the biochemical and physiological properties of the upper parts of the human skin.
- **Application:** A small amount of the test substance is applied topically to the surface of the skin tissue model.
- **Incubation:** The treated tissues are incubated for a defined period (e.g., 60 minutes).
- **Viability Assessment:** After exposure, the tissue is rinsed, and cell viability is measured. A common method is the MTT assay, where viable cells reduce the yellow MTT tetrazolium salt to purple formazan crystals, which are then extracted and quantified spectrophotometrically.
- **Endpoint:** The substance is classified as an irritant or non-irritant based on the mean tissue viability relative to negative controls.

In Vitro Eye Irritation

Objective: To determine the potential of a substance to cause serious eye damage or eye irritation.

Guideline: OECD Test Guideline 492 (Reconstructed human Cornea-like Epithelium (RhCE) test method for identifying chemicals not requiring classification and labelling for eye irritation or serious eye damage).

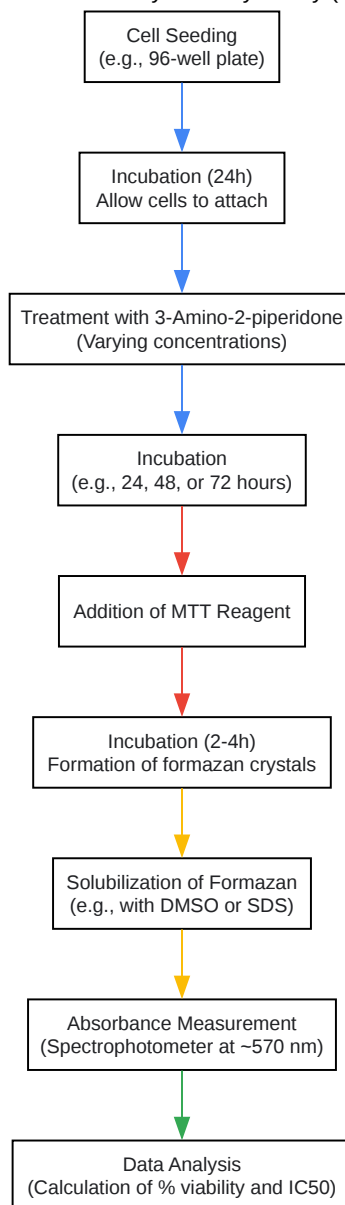
Methodology:

- **Test System:** A reconstructed human cornea-like epithelium model.
- **Application:** The test substance is applied to the surface of the corneal tissue model.
- **Incubation:** Tissues are exposed to the substance for a specified duration.
- **Viability Assessment:** Similar to the skin irritation test, cell viability is determined, typically using the MTT assay.
- **Endpoint:** The classification is based on the reduction in tissue viability. A substance is identified as not requiring classification for eye irritation or serious eye damage if the mean

tissue viability is above a certain threshold.

The following diagram illustrates a typical workflow for an in vitro cytotoxicity assay.

Workflow for In Vitro Cytotoxicity Assay (e.g., MTT)



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Workflow for In Vitro Cytotoxicity Assay

Conclusion

The available toxicological data for **3-Amino-2-piperidone** is primarily based on GHS hazard classifications, which indicate that it is harmful if swallowed and can cause skin and eye irritation, as well as potential respiratory irritation. There is a notable lack of detailed, publicly available studies quantifying its acute toxicity, cytotoxicity, genotoxicity, or its effects on specific cellular signaling pathways. For drug development and research applications, it is crucial to conduct further toxicological assessments following established guidelines to generate a more comprehensive safety profile. The experimental protocols and workflows outlined in this guide provide a framework for such investigations. Researchers and scientists should handle this compound with appropriate personal protective equipment and adhere to the precautionary statements provided in its safety data sheet.

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